

# Proper Disposal Procedures for SR 49059

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## Compound of Interest

Compound Name: SR 49059

Cat. No.: B1679262

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Disclaimer: A specific Safety Data Sheet (SDS) for **SR 49059** is not publicly available. The following disposal procedures are based on general best practices for laboratory chemical waste management and should be adapted to comply with all applicable local, state, and federal regulations. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

**SR 49059** is a potent and selective non-peptide vasopressin V1A receptor antagonist.<sup>[1]</sup> As with any research chemical, it should be handled with care, and appropriate safety measures must be taken during its use and disposal.

## Key Compound Information

Property	Value	Source
Chemical Formula	C28H27Cl2N3O7S	[1][2]
Molecular Weight	620.5 g/mol	[1][2]
Appearance	Crystalline solid	
Solubility	Soluble in DMSO, ethanol, and dimethylformamide	
Storage	Store at +4°C for short-term and -20°C for long-term storage.	[1][2]
Purity	≥98%	[2]

## Experimental Protocols: Disposal Procedures

The proper disposal of **SR 49059** involves a multi-step process designed to minimize exposure and environmental contamination.

## Personal Protective Equipment (PPE)

Before handling **SR 49059** for any purpose, including disposal, the following PPE should be worn:

- **Gloves:** Nitrile or other chemically resistant gloves.
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat.
- **Respiratory Protection:** A dust mask or respirator may be necessary if handling large quantities of the solid compound or if there is a risk of aerosolization.

## Spill Management

In the event of a spill:

- **Evacuate and Ventilate:** Clear the immediate area of all personnel and ensure adequate ventilation.
- **Contain the Spill:** For solid spills, gently cover with an absorbent material to prevent dust from becoming airborne. For solutions, absorb with a chemically inert absorbent material (e.g., vermiculite, sand, or commercial spill pillows).
- **Collect Waste:** Carefully scoop the absorbed material and spilled compound into a designated, labeled hazardous waste container.
- **Decontaminate the Area:** Clean the spill area with a suitable solvent (e.g., ethanol or a detergent solution), followed by a thorough rinse with water. All cleaning materials should be disposed of as hazardous waste.

## Decontamination of Laboratory Ware

All labware that has come into contact with **SR 49059** must be decontaminated before being washed or reused.

- Initial Rinse: Rinse the contaminated labware with a solvent in which **SR 49059** is soluble (e.g., DMSO, ethanol, or dimethylformamide). Collect this initial rinse as hazardous chemical waste.
- Secondary Wash: Wash the rinsed labware with soap and water.
- Final Rinse: Thoroughly rinse with water.

## Disposal of Bulk Quantities and Contaminated Materials

All waste containing **SR 49059**, including unused compound, contaminated absorbent materials, and disposable PPE, must be disposed of as hazardous chemical waste.

- Waste Collection:
  - Solid Waste: Collect unused **SR 49059** powder and any contaminated solids (e.g., weigh boats, pipette tips, absorbent pads) in a clearly labeled, sealed container.
  - Liquid Waste: Collect solutions of **SR 49059** and the initial solvent rinses from decontamination in a separate, clearly labeled, sealed container.
- Waste Labeling: Label all waste containers with "Hazardous Waste," the full chemical name ("**SR 49059**"), and any other information required by your institution's EHS department.
- Storage: Store waste containers in a designated, secure area, away from incompatible materials, until they can be collected by your institution's hazardous waste management service.
- Final Disposal: The final disposal method should be determined by your EHS department but will likely involve high-temperature incineration by a licensed hazardous waste disposal company.

## Visualizations

Caption: Workflow for the proper disposal of **SR 49059**.

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## References

- 1. rndsystems.com [rndsystems.com]
- 2. SR 49059|150375-75-0|COA [dcchemicals.com]
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